

# Biochemical and Cellular Profiling of NVS-PAK1-1

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: NVS-PAK1-1

CAS No.: 1783816-74-9

Cat. No.: S537873

[Get Quote](#)

The table below summarizes the key experimental data available for **NVS-PAK1-1**, which defines it as a potent and selective chemical probe.

Profile Aspect	Experimental Data	Key Findings
<b>Potency &amp; Mechanism</b>	IC <sub>50</sub> (Caliper assay): 5 nM (dephospho-PAK1), 6 nM (phospho-PAK1) [1]. Allosteric, DFG-out binder [1].	Highly potent, ATP-competitive due to indirect mechanism [1].
<b>Selectivity (Kinome-wide)</b>	DiscoverX scan (442 kinases) [1].	"Exquisitely selective" at 10 μM [1].
<b>Selectivity (Within PAK Family)</b>	IC <sub>50</sub> : 270 nM (dephospho-PAK2), 720 nM (phospho-PAK2) [1]. K <sub>d</sub> : 7 nM (PAK1), 400 nM (PAK2) [2].	>54-fold selectivity for PAK1 over PAK2 [1].
<b>Cellular Activity</b>	Inhibits PAK1 autophosphorylation (S144) at 0.25 μM; inhibits MEK S289 phosphorylation (IC <sub>50</sub> = 0.21 μM) in Su86.86 cells [1].	Potent cellular target engagement and pathway modulation [1].
<b>In Vivo Applicability</b>	Stability in rat liver microsomes (t <sub>1/2</sub> = 3.5 min) [1] [2].	Poor metabolic stability limits in vivo utility [1] [2].

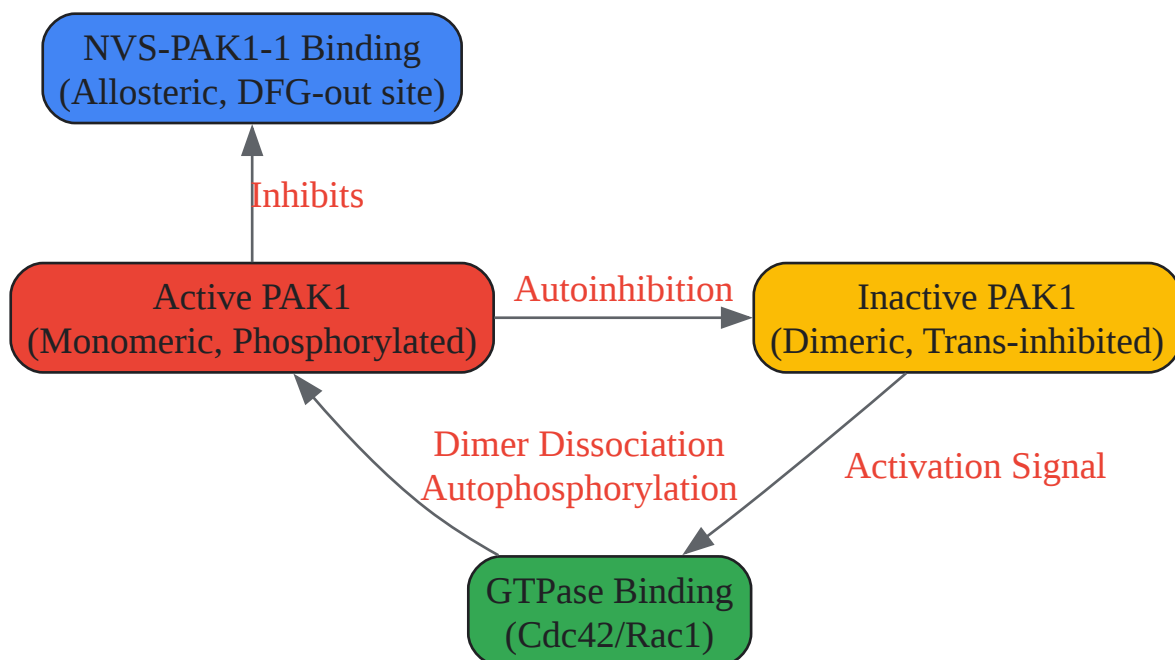
## Details on Key Experimental Protocols

The robust profiling of **NVS-PAK1-1** relies on several key experiments. Here are the methodologies referenced in the data:

- **Biochemical Kinase Assay (Caliper Assay):** This assay directly measures the compound's ability to inhibit PAK1's kinase activity [1]. The reaction includes the PAK1 enzyme, the test compound, and a peptide substrate with ATP. After incubation, a "Caliper" instrument (a microfluidic mobility shift system) separates and quantifies the phosphorylated and non-phosphorylated peptide products. The percentage of inhibition at different compound concentrations is used to calculate the IC<sub>50</sub> value [2].
- **Cellular Target Engagement:** To demonstrate activity in cells, researchers often measure the inhibition of PAK1 autophosphorylation at serine 144 (S144), a key step in its activation [1]. This is typically done using Western blot analysis with a phospho-specific antibody against pS144 PAK1 on lysates from treated cells.
- **Selectivity Profiling (DiscoverX KINOMEScan):** This widely used method assesses selectivity across hundreds of kinases [1]. Each kinase is incubated with the test compound and an immobilized ligand. If the compound binds the kinase, it competes with the ligand and reduces the amount of kinase binding to the immobilized plate. The residual kinase binding is quantified, and compounds are ranked for their selectivity against the entire kinome.

## Understanding PAK1 Activation and NVS-PAK1-1 Binding

Although a co-crystal structure of the complex is not public, research describes **NVS-PAK1-1** as an **allosteric inhibitor** that binds to a unique DFG-out conformation of PAK1 [1]. The diagram below illustrates the activation cycle of PAK1 and the postulated site of **NVS-PAK1-1** binding.



[Click to download full resolution via product page](#)

Based on available data, **NVS-PAK1-1** is an excellent tool for **in vitro** studies due to its high potency and selectivity. However, its poor metabolic stability makes it unsuitable for **in vivo** experiments without further optimization [1] [2].

Researchers have used **NVS-PAK1-1** as a starting point to develop new compounds, such as PROTAC degraders, which aim to overcome the limitations of traditional inhibitors by degrading the PAK1 protein entirely [3].

### **Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. - NVS - PAK | 1 Genomics Consortium 1 Structural [thesgc.org]
2. - NVS - PAK | 1 inhibitor | CAS 1783816-74-9 | Buy... 1 PAK 1 [invivochem.com]
3. Pak1 degraders and methods of use thereof [patents.google.com]

To cite this document: Smolecule. [Biochemical and Cellular Profiling of NVS-PAK1-1]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b537873#nvs-pak1-1-co-crystal-structure-with-pak1>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States  
**Phone:** (512) 262-9938  
**Email:** [info@smolecule.com](mailto:info@smolecule.com)  
**Web:** [www.smolecule.com](http://www.smolecule.com)